

Commercial Availability and Technical Guide to 4-tert-Pentylcyclohexanone

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Compound of Interest

Compound Name: 4-tert-Pentylcyclohexanone

Cat. No.: B096371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-tert-pentylcyclohexanone**, also known as 4-tert-amylcyclohexanone or by its trade name Orivone. It details its commercial availability, key chemical and physical properties, and outlines a general synthetic methodology. This document is intended to serve as a valuable resource for professionals in research and development who are interested in utilizing this compound.

Commercial Availability and Suppliers

4-tert-Pentylcyclohexanone is readily available for purchase from a variety of chemical suppliers. Researchers can procure this compound in various quantities, from milligrams to kilograms, to suit their specific research and development needs. The purity of the commercially available compound is typically high, often exceeding 95%.

Table 1: Prominent Commercial Suppliers of **4-tert-Pentylcyclohexanone**

Supplier	Available Purities	Notes
TCI Chemicals	>95.0% (GC)	Also known as 4-tert-Amylcyclohexanone.[1]
Doron Scientific	Research Grade	Available in smaller quantities (e.g., 100mg) for research use only.[2]
ChemUniverse	97%	Offers various pack sizes from 5g to 50g and provides bulk quotes.[3]
Matrix Scientific	Not specified	Lists CAS number and basic properties.[4]
CookeChem	98%	Provides empirical and molecular formula, and other identifiers.[5]
Oakwood Chemical	Not specified	Offers a range of quantities from 250mg to 25g.[6]
Crescent Chemical	Research Grade	Available in smaller quantities (e.g., 250mg).[7]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-tert-pentylcyclohexanone** is essential for its effective application in research and development. These properties influence its solubility, reactivity, and handling requirements.

Table 2: Physicochemical Data for **4-tert-Pentylcyclohexanone**

Property	Value	Reference
CAS Number	16587-71-6	[1][2][3][4][5][6]
Molecular Formula	C ₁₁ H ₂₀ O	[2][3][4][5]
Molecular Weight	168.28 g/mol	[2][3][4][5]
Appearance	Colorless to Light yellow clear liquid	[1]
Purity	>95.0% (GC)	[1]
Synonyms	4-tert-Amylcyclohexanone, Orivone, 4-(2-Methyl-2-butanyl)cyclohexanone, 4-(1,1-Dimethylpropyl)cyclohexanone	[1]
Boiling Point	124-125 °C at 16 mmHg	[4]
Density	0.92 g/cm ³	[4]
Solubility	Soluble in alcohol. Insoluble in water.	[5]

Synthesis Methodology

A general method for the synthesis of **4-tert-pentylcyclohexanone** involves the hydrogenation of 4-tert-amylphenol. This process is typically carried out in the presence of a catalyst under controlled temperature and pressure.

General Experimental Protocol for Hydrogenation

The following protocol is a generalized procedure based on patent literature and should be optimized for specific laboratory conditions.

Materials:

- 4-tert-amylphenol
- Hydrogenation catalyst (e.g., a supported transition metal catalyst)

- Solvent (optional, e.g., an alcohol or hydrocarbon)
- High-pressure reactor

Procedure:

- The 4-tert-amylphenol is charged into a high-pressure reactor.
- The hydrogenation catalyst is added to the reactor. The catalyst is typically a transition metal such as palladium, platinum, or rhodium on a solid support.
- If a solvent is used, it is added to the reactor.
- The reactor is sealed and purged with an inert gas, followed by pressurization with hydrogen gas. The hydrogen pressure can range from approximately 1 to 20 bars.
- The reaction mixture is heated to a temperature between 80 °C and 250 °C and agitated.
- The reaction is monitored for the consumption of hydrogen and the formation of the product.
- Upon completion, the reactor is cooled, and the pressure is released.
- The catalyst is removed by filtration.
- The product, **4-tert-pentylcyclohexanone**, is isolated and purified, typically by distillation.

Note: The specific catalyst, solvent, temperature, and pressure will influence the reaction rate and selectivity. Optimization of these parameters is crucial to achieve high yields and purity.

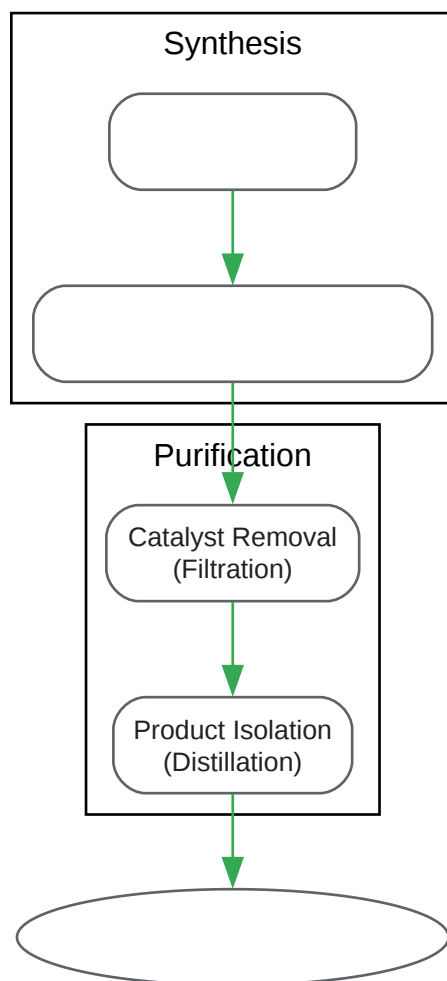
Signaling Pathways and Biological Activity

Currently, there is a lack of publicly available scientific literature detailing the specific involvement of **4-tert-pentylcyclohexanone** in biological signaling pathways or its broader biological activity in the context of drug development. Its primary documented application is in the fragrance industry. Further research is required to explore its potential pharmacological effects and mechanisms of action.

Experimental Workflows

Synthesis and Purification Workflow

The synthesis of **4-tert-pentylcyclohexanone** from 4-tert-amylphenol can be visualized as a straightforward workflow.



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Caption: A general workflow for the synthesis and purification of **4-tert-pentylcyclohexanone**.

This guide provides a foundational understanding of **4-tert-pentylcyclohexanone** for research and development purposes. While its commercial availability is widespread, further investigation into its biological activities and potential therapeutic applications is warranted.

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide to 4-tert-Pentylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096371#commercial-availability-and-suppliers-of-4-tert-pentylcyclohexanone]

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